

Application Notes and Protocols: Diazotation and Coupling Reactions of 2-Amino-5-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-5-nitrophenol

Cat. No.: B090527

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the chemistry, applications, and detailed experimental protocols for the diazotization and coupling reactions of **2-Amino-5-nitrophenol**. This versatile intermediate is a cornerstone in the synthesis of various azo dyes and serves as a valuable building block in the development of pharmacologically active molecules.

Introduction

2-Amino-5-nitrophenol is an aromatic compound featuring an amino, a hydroxyl, and a nitro group attached to a benzene ring. This unique substitution pattern makes it a highly reactive and versatile precursor in organic synthesis. Its primary application lies in the formation of azo dyes, where the amino group is transformed into a diazonium salt, which then acts as an electrophile in an azo coupling reaction with an electron-rich aromatic compound.^[1] The resulting azo compounds have found widespread use as colorants in various industries, including textiles, inks, and plastics.^[2] Notably, **2-Amino-5-nitrophenol** is a key intermediate in the manufacture of C.I. Solvent Red 8.^{[3][4]}

Beyond its role in dye chemistry, **2-Amino-5-nitrophenol** and its derivatives are of growing interest in medicinal chemistry and drug development. The structural motif is present in various compounds with potential biological activities, and it serves as a starting material for the

synthesis of more complex molecules with therapeutic potential, such as nimesulide derivatives.[5]

Chemical Properties and Reactions

The key reactions involving **2-Amino-5-nitrophenol** are diazotization and azo coupling.

Diazotization: The primary aromatic amine group of **2-Amino-5-nitrophenol** is converted into a diazonium salt by treatment with nitrous acid (HNO_2), typically generated in situ from sodium nitrite (NaNO_2) and a strong mineral acid like hydrochloric acid (HCl). This reaction is carried out at low temperatures ($0\text{-}5\text{ }^\circ\text{C}$) to ensure the stability of the highly reactive diazonium salt.[6]

Azo Coupling: The resulting diazonium salt is a weak electrophile and readily reacts with electron-rich aromatic compounds (coupling components) such as phenols, naphthols, and aromatic amines. This electrophilic aromatic substitution reaction, known as azo coupling, results in the formation of a stable azo compound, characterized by the -N=N- functional group which acts as a chromophore, imparting color to the molecule.[6][7] The position of coupling on the aromatic ring of the coupling component is typically para to the activating group, unless that position is blocked.[7]

Applications

Synthesis of Azo Dyes and Pigments

The most significant industrial application of **2-Amino-5-nitrophenol** is in the synthesis of azo dyes. A prominent example is the production of C.I. Solvent Red 8, a brilliant red dye with good solubility in organic solvents and compatibility with various resins.[3][4] This dye is extensively used for coloring wood stains, printing inks, plastics, and leather finishes.[4][8]

Intermediate in Drug Development

2-Amino-5-nitrophenol serves as a versatile starting material for the synthesis of various heterocyclic compounds and other complex organic molecules with potential pharmacological activity. For instance, it is a precursor in the synthesis of certain nimesulide derivatives, which have been investigated for their anticancer properties.[5] The presence of multiple functional groups allows for a wide range of chemical modifications to generate libraries of compounds for drug discovery screening.

Experimental Protocols

Protocol 1: Synthesis of C.I. Solvent Red 8

This protocol describes the synthesis of C.I. Solvent Red 8 through the diazotization of **2-Amino-5-nitrophenol** and subsequent coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.

Part A: Diazotization of **2-Amino-5-nitrophenol**

Materials:

- **2-Amino-5-nitrophenol**
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Distilled Water
- Ice

Procedure:

- In a 250 mL beaker, create a fine suspension of **2-Amino-5-nitrophenol** (0.01 mol, 1.54 g) in a mixture of concentrated hydrochloric acid (5 mL) and water (20 mL).
- Cool the suspension to 0-5 °C in an ice-salt bath with continuous stirring.
- In a separate beaker, prepare a solution of sodium nitrite (0.01 mol, 0.7 g) in cold distilled water (5 mL).
- Slowly add the sodium nitrite solution dropwise to the cooled **2-Amino-5-nitrophenol** suspension. Maintain the temperature between 0-5 °C throughout the addition.
- After the complete addition of the sodium nitrite solution, continue stirring the mixture for an additional 20-30 minutes at 0-5 °C.
- The resulting clear solution of the diazonium salt should be used immediately in the next step.

Part B: Azo Coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one

Materials:

- Diazonium salt solution from Part A
- 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

Procedure:

- In a 500 mL beaker, dissolve 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one (0.01 mol, 1.74 g) in a 10% sodium hydroxide solution (30 mL).
- Cool this solution to 0-5 °C in an ice bath.
- With vigorous stirring, slowly add the freshly prepared cold diazonium salt solution from Part A to the cooled coupling component solution.
- A brightly colored precipitate of C.I. Solvent Red 8 should form immediately.
- Continue to stir the reaction mixture in the ice bath for 1-2 hours to ensure the completion of the coupling reaction.
- Filter the crude product using vacuum filtration, wash it thoroughly with cold water, and dry it in an oven at 60-70 °C.

Protocol 2: Synthesis of a Nimesulide Derivative Intermediate

This protocol outlines the initial step in the synthesis of a nimesulide derivative, demonstrating the utility of **2-Amino-5-nitrophenol** in medicinal chemistry.^[5]

Materials:

- **2-Amino-5-nitrophenol**
- 2,5-Dimethoxybenzyl chloride
- Potassium Carbonate (K_2CO_3)
- Dimethylformamide (DMF)

Procedure:

- In a round-bottom flask, combine **2-Amino-5-nitrophenol** (1 mmol, 0.154 g), 2,5-dimethoxybenzyl chloride (1 mmol, 0.186 g), and potassium carbonate (1 mmol, 0.138 g).
- Add a suitable amount of dimethylformamide (DMF) to dissolve the reactants.
- Stir the reaction mixture at room temperature overnight.
- The resulting product, an intermediate for a nimesulide derivative, can be further purified and used in subsequent reaction steps.

Data Presentation

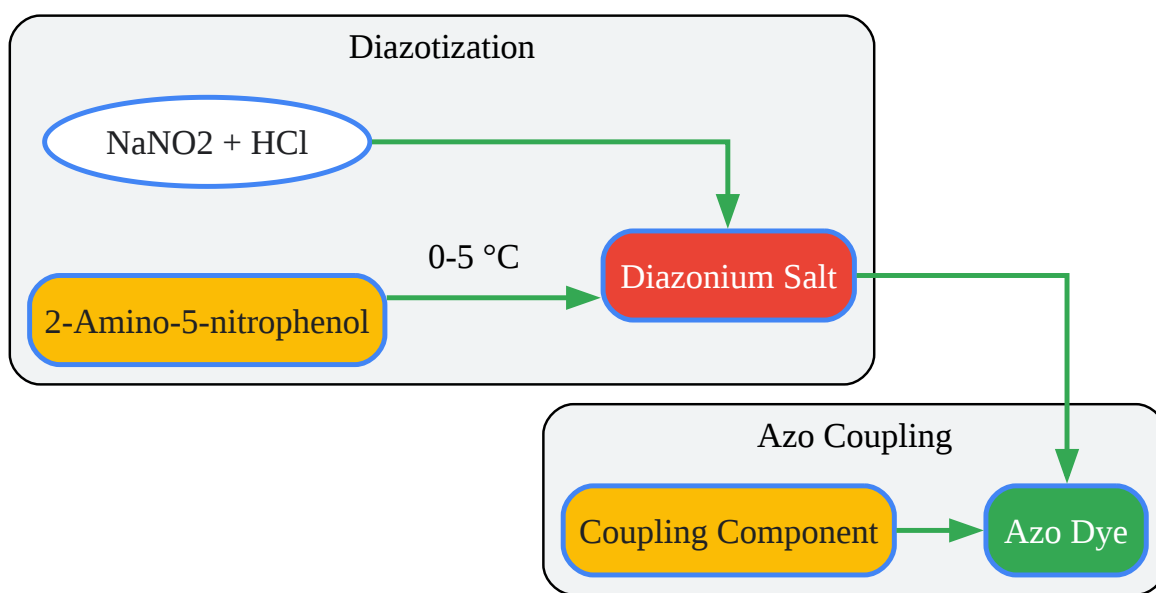
Table 1: Physical and Chemical Properties of **2-Amino-5-nitrophenol**

Property	Value
CAS Number	121-88-0
Molecular Formula	$C_6H_6N_2O_3$
Molecular Weight	154.12 g/mol
Appearance	Brown to rust crystalline powder
Melting Point	198-202 °C (decomposes)
Solubility	Slightly soluble in water; soluble in ethanol, acetone, and benzene

Table 2: Properties of C.I. Solvent Red 8

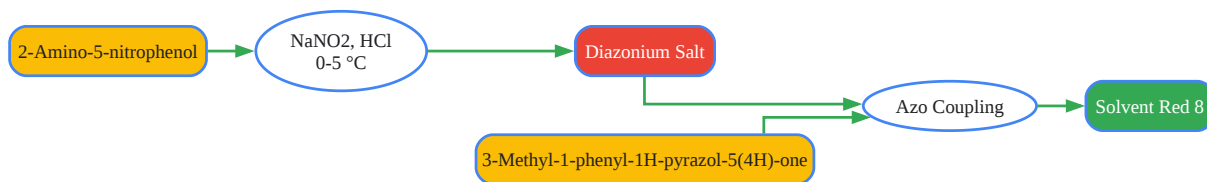
Property	Value
C.I. Number	12715
Molecular Formula	C ₁₆ H ₁₃ N ₅ O ₄
Molecular Weight	339.31 g/mol
Color	Brilliant blue-light red
Solubility	Soluble in ethanol, slightly soluble in ethyl acetate
Heat Resistance	>180 °C

Visualizations



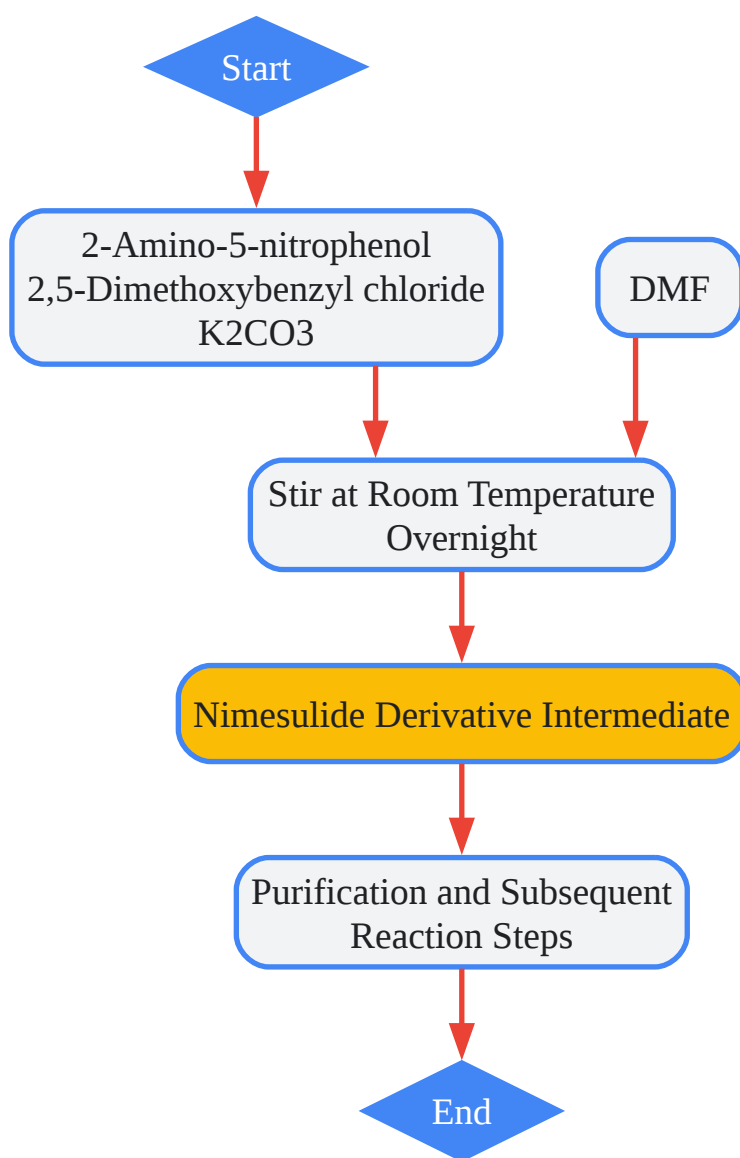
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Caption: General workflow of diazotization and azo coupling reactions.



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Caption: Synthesis pathway for C.I. Solvent Red 8.



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Caption: Workflow for the synthesis of a nimesulide derivative intermediate.

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